

Sourcing and Validating Z-Glu(OBzl)-OSu: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Z-Glu(obzl)-osu

CAS No.: 67413-34-7

Cat. No.: B554463

[Get Quote](#)

Executive Summary

Z-Glu(OBzl)-OSu (N-Benzyloxycarbonyl-L-glutamic acid

-benzyl ester

-succinimidyl ester) is a specialized activated amino acid derivative used primarily in Liquid Phase Peptide Synthesis (LPPS) and convergent synthesis strategies.[1] Unlike standard Fmoc/Boc reagents, this compound carries a pre-activated ester (OSu) to facilitate rapid coupling without in-situ activation reagents (like DCC/HOBt), thereby minimizing racemization of the sensitive glutamic acid residue.[1]

However, sourcing this reagent presents a unique "Regioisomer Trap" that frequently derails procurement: the confusion between the

-activated ester (for backbone elongation) and the

-activated ester (for side-chain modification).[1]

This guide provides the technical specifications, supplier landscape, and a self-validating Quality Control (QC) protocol to ensure the integrity of your **Z-Glu(OBzl)-OSu** supply.[1]

Part 1: Chemical Profile & The "Regioisomer Trap" [1]

The Target Molecule[1]

- Chemical Name: Z-L-Glu(OBzl)-OSu[1]
- Systematic Name: N-Benzyloxycarbonyl-L-glutamic acid
 - benzyl ester
 - succinimidyl ester[1]
- CAS Number:67413-34-7 (Note: Verify against structure; CAS numbers vary by vendor databases).
- Function: Introduces a Glutamic acid residue with a benzyl-protected side chain into a peptide backbone.[1][2][3]

The Critical Distinction (Expert Insight)

The most common error in sourcing this compound is purchasing the wrong regioisomer.[1] Vendors often list Z-Glu(OSu)-OBzl (CAS 34897-67-1) adjacent to the target.[1][4]

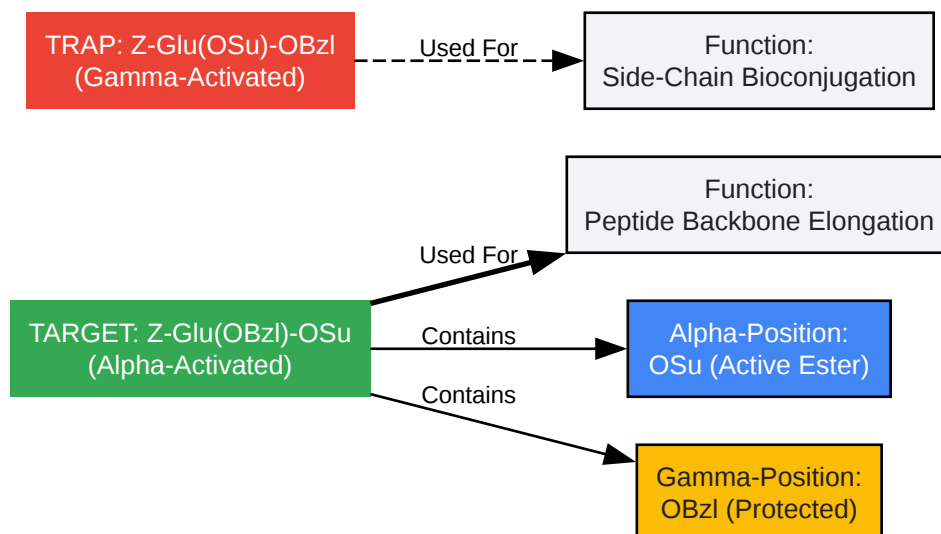
- Target (**Z-Glu(OBzl)-OSu**):
 - COOH is activated (OSu). Used to extend the peptide chain.[1]
- Impurity/Wrong Product (Z-Glu(OSu)-OBzl):
 - COOH is activated (OSu).[1] Used to conjugate molecules to the side chain.[1]

Causality of Failure: Using the

-activated isomer will terminate the peptide backbone and branch the chain at the side chain, ruining the synthesis.[1]

Structural Visualization

The following diagram illustrates the correct chemical topology and the decision logic to avoid the isomer trap.



[Click to download full resolution via product page](#)

Figure 1: Structural distinction between the target reagent and its common regioisomer.[1]

Part 2: Purity Grades & Critical Quality Attributes (CQAs)

When sourcing **Z-Glu(OBzl)-OSu**, "Purity >98%" is insufficient.[1] You must define purity in the context of its reactivity.[1]

Grade	Purity Specification	Critical Impurities Limits	Application
Research Grade	> 95% (HPLC)	Free NHS: < 2% Hydrolyzed Acid: < 3%	Early-stage discovery, non-GLP synthesis. [1] [5]
Process/GMP Grade	> 98% (HPLC)	Free NHS: < 0.5% Hydrolyzed Acid: < 1% D-Enantiomer: < 0.5%	Clinical manufacturing, scale-up. [1]

Key Impurities & Their Impact[\[1\]](#)

- Z-Glu(OBzl)-OH (Hydrolyzed Acid):
 - Origin: Moisture ingress during storage or shipping.[\[1\]](#)
 - Impact: Reduces coupling efficiency.[\[1\]](#) The free acid will not couple without added activators (e.g., DCC), leading to deletion sequences.[\[1\]](#)
- N-Hydroxysuccinimide (NHS):
 - Origin: Byproduct of hydrolysis.[\[1\]](#)
 - Impact: Contaminates weight-based stoichiometry.[\[1\]](#)
- Benzyl Alcohol:
 - Origin: Degradation of the OBzl ester.[\[1\]](#)
 - Impact: Minimal chemical interference, but indicates poor storage stability.[\[1\]](#)

Part 3: Supplier Landscape[\[1\]](#)[\[6\]](#)

Due to the specialized nature of Z-protected OSu esters (Fmoc is now industry standard), few suppliers stock this off-the-shelf.[\[1\]](#)

Supplier	Reliability Tier	Catalog/Product ID (Indicative)	Notes
Chem-Impex Int'l	Tier 1 (Primary)	03623 (Verify CAS 67413-34-7)	Reliable stock in US. [1] Explicitly distinguishes isomers.
Bachem	Tier 1 (Custom)	Inquire	Gold standard for GMP.[1] Likely requires "Custom Synthesis" request for OSu ester form.[1]
Watanabe Chem	Tier 2	Inquire	Excellent source for difficult Japanese-manufactured derivatives.[1]
Sigma-Aldrich	Tier 3	Marketplace	Often sources from third parties; verify CoA carefully.[1]

Sourcing Strategy: Always request a Certificate of Analysis (CoA) before purchase.[1] Check the Specific Rotation

- If

is positive (+), it is likely the wrong isomer or D-amino acid contamination (Standard L-isomer is typically negative in DMF, though solvent dependent).[1]

Part 4: Self-Validating QC Protocol

Do not trust the label. OSu esters are moisture-sensitive and can degrade during transit.[1] Perform this workflow upon receipt.

Visual Inspection

- Pass: Fine white to off-white powder.[1]
- Fail: Clumped, sticky, or yellowed solid (indicates moisture damage/hydrolysis).[1]

The "Hydrolysis Check" (TLC/HPLC)

This protocol detects if the active ester has reverted to the free acid.[1]

Reagents:

- Solvent A: 0.1% TFA in Water
- Solvent B: 0.1% TFA in Acetonitrile
- Column: C18 Reverse Phase[1]

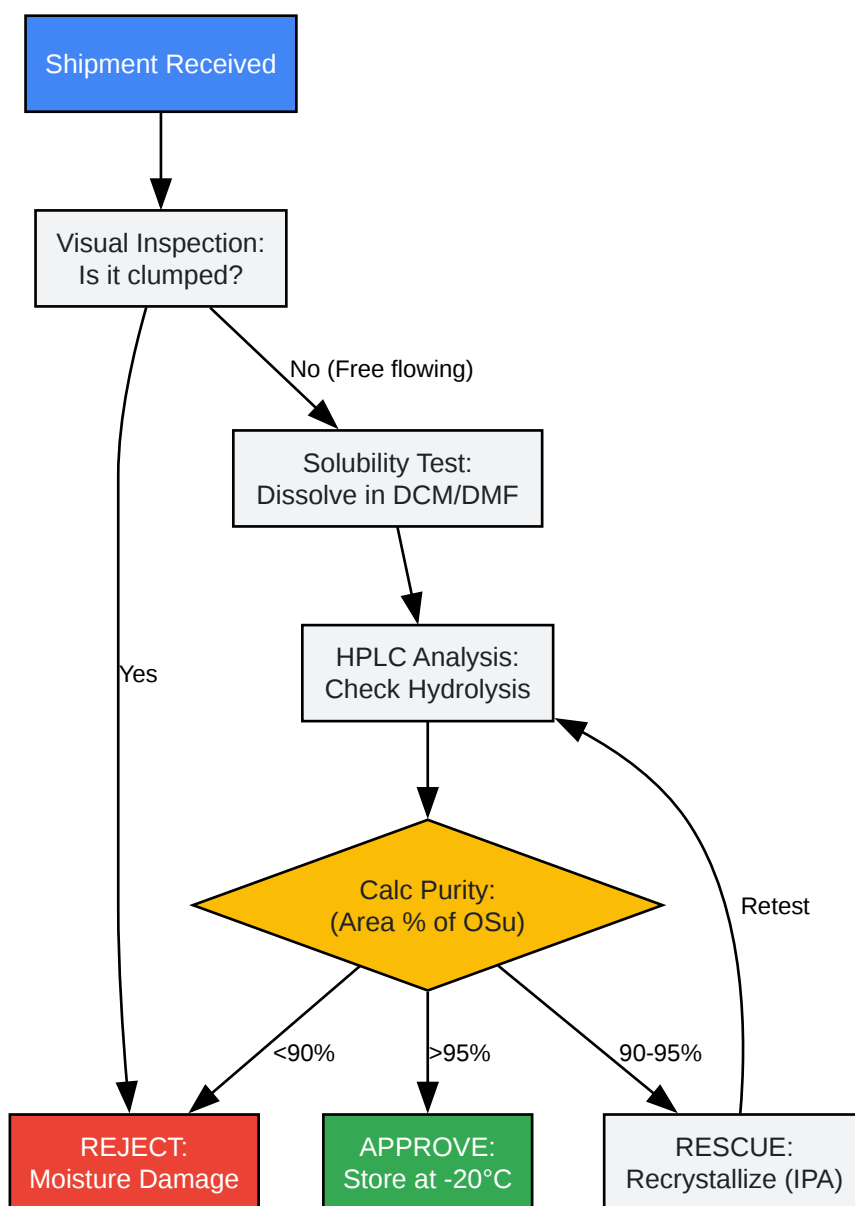
Method:

- Dissolve 1 mg of sample in dry Acetonitrile (Do not use MeOH/Water initially to prevent in-situ hydrolysis).[1]
- Run a gradient of 5% to 95% B over 20 minutes.
- Analysis:
 - Peak 1 (Early eluting): Free NHS (UV 214nm).[1]
 - Peak 2 (Main): **Z-Glu(OBzl)-OSu** (Target).[1]
 - Peak 3 (Late/Shoulder): Z-Glu(OBzl)-OH (Hydrolysis impurity).[1]

Acceptance Criteria:

- Target Peak Area > 95%.
- If Free NHS peak is significant (>5%), the reagent is degraded; recrystallize from Isopropanol/Hexane or discard.[1]

QC Decision Logic



[Click to download full resolution via product page](#)

Figure 2: Quality Control decision tree for validating activated esters.

Part 5: Handling & Storage[1]

To maintain the integrity of **Z-Glu(OBzl)-OSu**:

- Temperature: Store at -20°C long term.
- Desiccation: Essential. Store in a jar with active silica gel or P2O5.[1]

- Warming: Allow the bottle to reach room temperature before opening. Opening a cold bottle introduces atmospheric condensation, which immediately hydrolyzes the OSu ester.[1]

References

- PubChem.Compound Summary: **Z-Glu(OBzl)-OSu** (and Isomer differentiation).[1] National Library of Medicine.[1] Retrieved from [Link]
- Bodanszky, M. (1984).[1] Principles of Peptide Synthesis.[1] Springer-Verlag.[1] (Foundational text on Active Ester stability).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. pdf.benchchem.com [pdf.benchchem.com]
- 4. [Z-GLU\(OSU\)-OBZL | 34897-67-1](https://www.chemicalbook.com) [[chemicalbook.com](https://www.chemicalbook.com)]
- 5. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Sourcing and Validating Z-Glu(OBzl)-OSu: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b554463/docs#sourcing-and-validating-z-glu-obzl-osu-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)